

Physicochemical Characteristics of 6-Ethoxy-2-Aminobenzothiazole: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 6-Ethoxybenzo[d]thiazole

CAS No.: 1247348-77-1

Cat. No.: B3225301

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Executive Summary

6-Ethoxy-2-aminobenzothiazole (CAS 94-45-1) represents a critical scaffold in medicinal chemistry, serving as a primary intermediate for the synthesis of neuroprotective agents (most notably Riluzole analogs) and antimicrobial therapeutics. Its physicochemical profile is defined by a delicate balance between the lipophilic ethoxy tail and the polar, ionizable 2-amino-benzothiazole core. This guide provides a rigorous analysis of its molecular properties, synthesis protocols, and stability characteristics, designed to support high-fidelity experimental design.

Molecular Identity & Structural Analysis[1][2]

The molecule comprises a fused benzene and thiazole ring system (benzothiazole) substituted at the 6-position with an ethoxy group and at the 2-position with a primary amine.

Property	Data
IUPAC Name	6-ethoxy-1,3-benzothiazol-2-amine
CAS Number	94-45-1
Molecular Formula	C ₉ H ₁₀ N ₂ OS
Molecular Weight	194.25 g/mol
SMILES	<chem>CCOc1ccc2nc(N)sc2c1</chem>
InChI Key	KOYJWFGMEBETBU-UHFFFAOYSA-N
Appearance	Off-white to tan crystalline powder

Structural Logic & Electronic Effects

The 6-ethoxy group functions as an electron-donating group (EDG) via the mesomeric effect (+M), increasing electron density within the benzothiazole ring. This enrichment enhances the nucleophilicity of the ring nitrogen (N3), slightly elevating the pKa compared to the unsubstituted parent (2-aminobenzothiazole). The 2-amino group acts as both a hydrogen bond donor and acceptor, critical for binding affinity in carbonic anhydrase or glutamate transporter targets.

Physicochemical Profile

Understanding the solubility and ionization behavior is prerequisite for formulation and assay development.

Solubility & Lipophilicity

- Water Solubility: Low (<1 mg/mL).^{[1][2]} The molecule is hydrophobic in its neutral state.
- Organic Solubility: Soluble in DMSO, Ethanol, Methanol, and Chloroform.
- LogP (Octanol/Water): ~2.8. This indicates moderate lipophilicity, suggesting good passive membrane permeability (CNS penetration potential).

Ionization (pKa)

- pKa (Ring Nitrogen): Estimated ~4.5 – 4.8.
 - Expert Insight: The molecule exists primarily in the neutral form at physiological pH (7.4). Protonation occurs at the ring nitrogen (N3) rather than the exocyclic amine under acidic conditions (pH < 4), significantly increasing aqueous solubility. This property is exploited during purification (acid extraction).

Thermal & Stability Data

- Melting Point: 161–163 °C. Sharp melting range indicates high crystalline purity.
- Stability: Stable under ambient conditions.^[2] Sensitive to strong oxidizing agents (oxidation of sulfur) and prolonged light exposure (photodegradation).

Experimental Methodologies

Synthesis Protocol: The Hugershoff Cyclization

The most robust industrial route involves the oxidative cyclization of p-phenetidine thiourea derivatives.

Reaction Scheme:

- Substrate: p-Phenetidine (4-ethoxyaniline).
- Reagents: Ammonium Thiocyanate (NH₄SCN), Bromine (Br₂).^[3]
- Solvent: Glacial Acetic Acid.

Step-by-Step Protocol:

- Dissolution: Dissolve 0.1 mol of p-phenetidine in 100 mL of glacial acetic acid. Add 0.1 mol of NH₄SCN.
- Cooling: Cool the mixture to <10 °C to prevent uncontrolled oxidation.
- Bromination (Critical Step): Add 0.1 mol of Bromine (dissolved in acetic acid) dropwise.^[2] Control exotherm to maintain <10 °C.

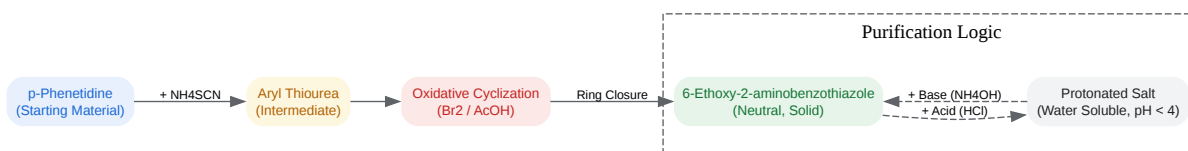
- Mechanism:[3][4] Bromine generates the electrophilic thiocyanogen or sulfenyl bromide intermediate, which undergoes intramolecular electrophilic aromatic substitution to close the thiazole ring.
- Work-up: Stir at room temperature for 2–4 hours. Pour into ice water. Neutralize with NH_4OH to precipitate the free base.
- Purification: Recrystallize from Ethanol/Water (8:2) to remove unreacted sulfur species.

Analytical Characterization (QC Standards)

- HPLC Conditions:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax, 5 μm).
 - Mobile Phase: Acetonitrile:Water (0.1% Formic Acid) gradient (10% to 90% ACN).
 - Detection: UV at 254 nm (aromatic) and 280 nm.
- NMR Signature ($\text{DMSO}-d_6$):
 - δ 1.32 (t, 3H): Methyl of ethoxy group.
 - δ 4.01 (q, 2H): Methylene of ethoxy group.
 - δ 7.20 (s, 2H): Broad singlet for NH_2 (exchangeable with D_2O).
 - δ 6.8 – 7.5 (m, 3H): Aromatic protons (splitting pattern depends on 6-position substitution).

Visualizing the Workflow

The following diagram illustrates the synthesis logic and the pH-dependent solubility switch, critical for purification.



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Figure 1: Synthesis pathway and pH-dependent solubility switch for purification.

Biological & Pharmaceutical Relevance[5][7][8][9]

Pharmacophore Analysis

The 6-ethoxy-2-aminobenzothiazole scaffold shares high structural homology with Riluzole (6-trifluoromethoxy-2-aminobenzothiazole), an FDA-approved drug for Amyotrophic Lateral Sclerosis (ALS).

- SAR Insight: The 6-position substituent determines lipophilicity and metabolic stability. The ethoxy group (LogP ~2.8) is less lipophilic than the trifluoromethoxy group of Riluzole (LogP ~3.5), potentially altering blood-brain barrier (BBB) penetration kinetics.
- Mechanism of Action (General Class):
 - Glutamate Modulation: Inhibition of presynaptic glutamate release.
 - Sodium Channel Blockade: Stabilization of the inactivated state of voltage-gated Na⁺ channels.

Antimicrobial Potential

Recent studies indicate that 6-alkoxy-2-aminobenzothiazoles exhibit antifungal activity against *Candida* species. The mechanism involves the disruption of ergosterol biosynthesis, where the benzothiazole core mimics the adenosine moiety of ATP in kinase pockets.

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